

A Technical Guide to the Solubility of Talbutal in Laboratory Solvents

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Compound of Interest

Compound Name: Talbutal

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This technical guide provides a comprehensive overview of the solubility of **Talbutal** (5-allyl-5-sec-butylbarbituric acid), a short- to intermediate-acting barbiturate. Understanding the solubility of an active pharmaceutical ingredient (API) like **Talbutal** is critical for various stages of drug development, including formulation, analytical method development, and bioavailability assessment. This document summarizes the available quantitative and qualitative solubility data, outlines a standard experimental protocol for solubility determination, and provides visual representations of key experimental and logical workflows.

Core Properties of Talbutal

Talbutal is a derivative of barbituric acid and is classified as a sedative-hypnotic.^{[1][2]} Its chemical structure and properties, such as its molecular weight of 224.26 g/mol, influence its solubility characteristics.^{[1][3]}

Talbutal Solubility Profile

The solubility of **Talbutal** has been characterized in aqueous and various organic solvents. While extensive quantitative data in organic solvents is not readily available in publicly accessible literature, a combination of qualitative and quantitative information provides a solid foundation for laboratory work.

Data Presentation: Quantitative and Qualitative Solubility

The following table summarizes the known solubility of **Talbutal**. It is important to note that for many common organic solvents, only qualitative descriptions are available.

Solvent System	Temperature (°C)	Solubility	Data Type
Water	25	1810 mg/L	Quantitative [1]
Petroleum Ether	Not Specified	Practically Insoluble	Qualitative [1]
Alcohol (Ethanol)	Not Specified	Soluble	Qualitative [1]
Chloroform	Not Specified	Soluble	Qualitative [1]
Ether	Not Specified	Soluble	Qualitative [1]
Acetone	Not Specified	Soluble	Qualitative [1]
Glacial Acetic Acid	Not Specified	Soluble	Qualitative [1]
Fixed Alkali Hydroxide Solutions	Not Specified	Soluble	Qualitative [1]

Experimental Protocols for Solubility Determination

A standardized and widely accepted method for determining the equilibrium solubility of a compound is the shake-flask method. This protocol provides a reliable approach to ascertain the saturation concentration of **Talbutal** in a given solvent.

Shake-Flask Method for Equilibrium Solubility Determination

This protocol outlines the steps to determine the solubility of **Talbutal** in a laboratory solvent.

1. Materials and Equipment:

- **Talbutal** (solid, pure form)

- Selected laboratory solvent (e.g., ethanol, methanol, acetone)
- Analytical balance
- Scintillation vials or flasks with screw caps
- Constant temperature shaker bath or incubator
- Syringe filters (e.g., 0.22 μm PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer.

2. Procedure:

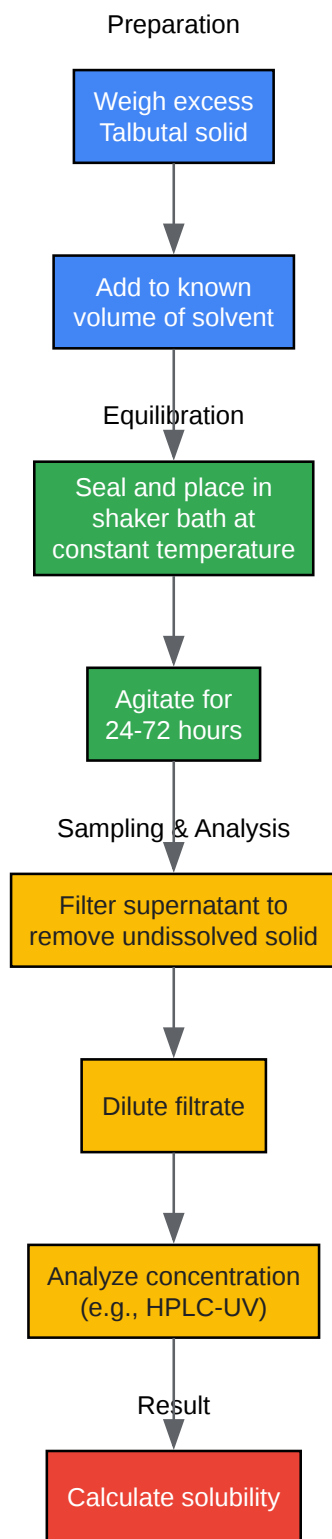
- **Preparation:** An excess amount of solid **Talbutal** is added to a series of vials containing a known volume of the selected solvent. The excess is crucial to ensure that a saturated solution is achieved.
- **Equilibration:** The vials are sealed and placed in a constant temperature shaker bath, typically set at 25 °C or 37 °C. The samples are agitated for a predetermined period (e.g., 24, 48, or 72 hours) to allow the system to reach equilibrium. The time required for equilibration should be determined experimentally by taking measurements at different time points until the concentration of the solute in the solution remains constant.
- **Sample Collection and Preparation:** After the equilibration period, the vials are removed from the shaker and allowed to stand to let the undissolved solid settle. An aliquot of the supernatant is carefully withdrawn using a syringe and immediately filtered through a syringe filter to remove any undissolved particles.
- **Analysis:** The filtered, saturated solution is then appropriately diluted with the solvent. The concentration of **Talbutal** in the diluted sample is determined using a validated analytical method, such as HPLC-UV or UV-Vis spectroscopy. A calibration curve prepared with known concentrations of **Talbutal** is used for quantification.

- Calculation: The solubility is calculated from the measured concentration of the saturated solution, taking into account the dilution factor, and is typically expressed in units such as mg/mL or g/100mL.

Visualizing Experimental and Logical Workflows

Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the experimental determination of **Talbutal's** solubility using the shake-flask method.

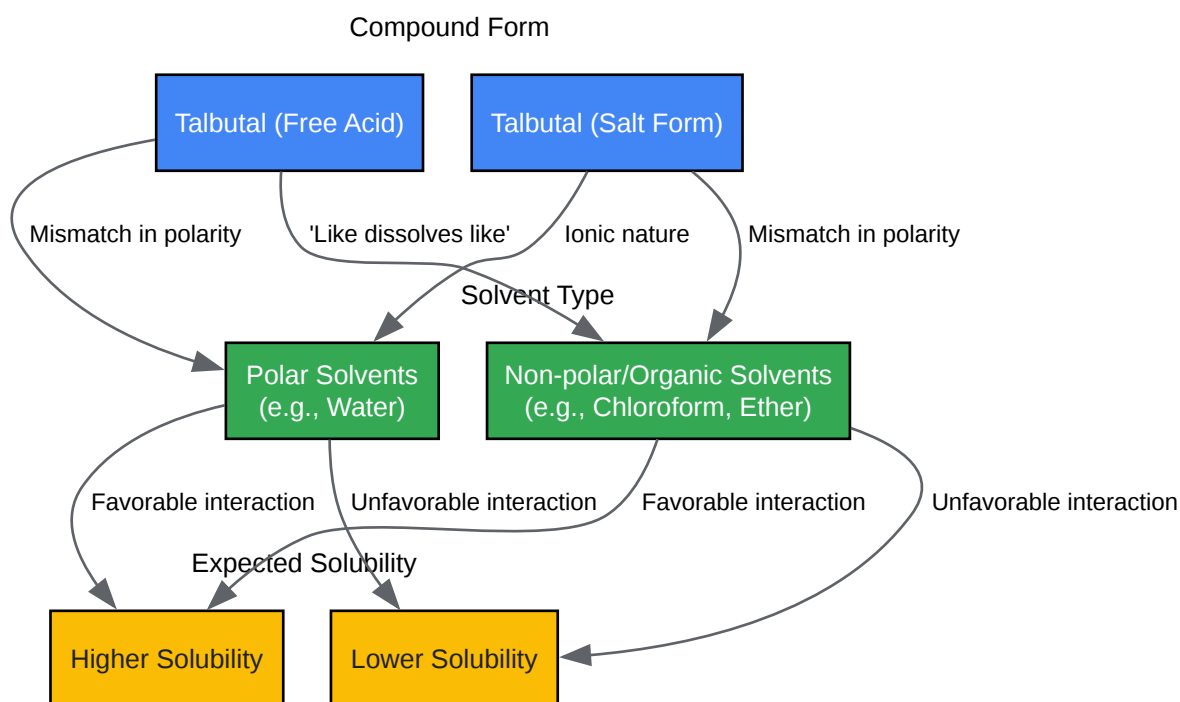


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Shake-Flask Solubility Determination Workflow

Logical Relationships in Barbiturate Solubility

The solubility of barbiturates like **Talbutal** is governed by their chemical structure and the nature of the solvent. The following diagram illustrates the general principles of barbiturate solubility.



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General Principles of Barbiturate Solubility

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References

- 1. Talbutal | C₁₁H₁₆N₂O₃ | CID 8275 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. Talbutal | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com [pharmacompass.com]
- 3. Talbutal [webbook.nist.gov]
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